

Long-term storage and stability of Drofenine hydrochloride powder

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Compound of Interest

Compound Name: *Drofenine hydrochloride*

Cat. No.: *B7790551*

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Technical Support Center: Drofenine Hydrochloride Powder

This technical support center provides guidance on the long-term storage, stability, and handling of **Drofenine hydrochloride** powder for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Drofenine hydrochloride** powder?

A1: **Drofenine hydrochloride** powder should be stored at 4°C in a tightly sealed container, away from moisture and light.^[1] For extended storage, maintaining a dry and cool environment is crucial to prevent degradation.

Q2: What is the appearance of stable **Drofenine hydrochloride** powder?

A2: Stable **Drofenine hydrochloride** is a white to off-white solid powder.^[1] Any significant change in color or clumping may indicate degradation or moisture absorption.

Q3: How long can I store **Drofenine hydrochloride** powder?

A3: While specific long-term stability data for the powder is not readily available, when stored under the recommended conditions (4°C, dry, sealed), the powder is expected to be stable for an extended period. For stock solutions, it is recommended to store them at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][2]} It is advisable to avoid repeated freeze-thaw cycles of solutions.^[1]

Q4: What are the signs of degradation of **Drofenine hydrochloride** powder?

A4: Visual signs of degradation can include a change in color from white/off-white to a yellowish or brownish hue, a noticeable change in odor, or the powder becoming clumpy or sticky, which suggests moisture uptake. For a definitive assessment of stability, analytical methods such as HPLC are required.

Q5: What is the primary mechanism of action of **Drofenine hydrochloride**?

A5: **Drofenine hydrochloride** is a potent competitive inhibitor of butyrylcholinesterase (BChE), an enzyme involved in the hydrolysis of the neurotransmitter acetylcholine.^{[3][4]} By inhibiting BChE, Drofenine increases the levels of acetylcholine at the neuromuscular junction, leading to its effects. It is also described as an antimuscarinic antispasmodic drug.^{[5][6]}

Troubleshooting Guide

| Issue | Possible Cause | Recommended Action |
|---|--|---|
| Powder appears discolored or clumpy. | Exposure to moisture, light, or elevated temperatures. | Do not use the powder for experiments where precise concentration and purity are critical. Consider acquiring a new batch. If use is unavoidable, attempt to dry the powder under vacuum and re-test its purity and activity. |
| Inconsistent experimental results. | Degradation of the Drofenine hydrochloride stock solution or powder. | Prepare a fresh stock solution from a properly stored powder sample. If using an older powder, verify its purity using an appropriate analytical method like RP-HPLC. Ensure that stock solutions are not subjected to repeated freeze-thaw cycles. [1] |
| Difficulty dissolving the powder. | Improper solvent or degraded powder. | Drofenine hydrochloride is soluble in solvents such as DMSO. [4] Ensure you are using a suitable solvent and concentration. If solubility issues persist with a fresh solvent, it may indicate degradation of the powder. |
| Observed loss of activity in bioassays. | Degradation of the compound. | Drofenine hydrochloride can be susceptible to hydrolysis, oxidation, and heat. [4] Ensure that experimental conditions (e.g., pH, temperature of buffers) are compatible with the stability of the compound. Prepare fresh solutions for each experiment. |

Storage and Stability Data

Recommended Storage Conditions for **Drofenine Hydrochloride**

| Form | Temperature | Duration | Additional Notes |
|----------------|-------------|-----------|--|
| Powder | 4°C | Long-term | Store in a tightly sealed container, away from moisture and light. [1] |
| Stock Solution | -20°C | 1 month | Sealed storage, away from moisture. Avoid repeated freeze-thaw cycles. [1] [2] |
| Stock Solution | -80°C | 6 months | Sealed storage, away from moisture. Avoid repeated freeze-thaw cycles. [1] [2] |

Experimental Protocols

Protocol for Assessing the Stability of **Drofenine Hydrochloride** Powder

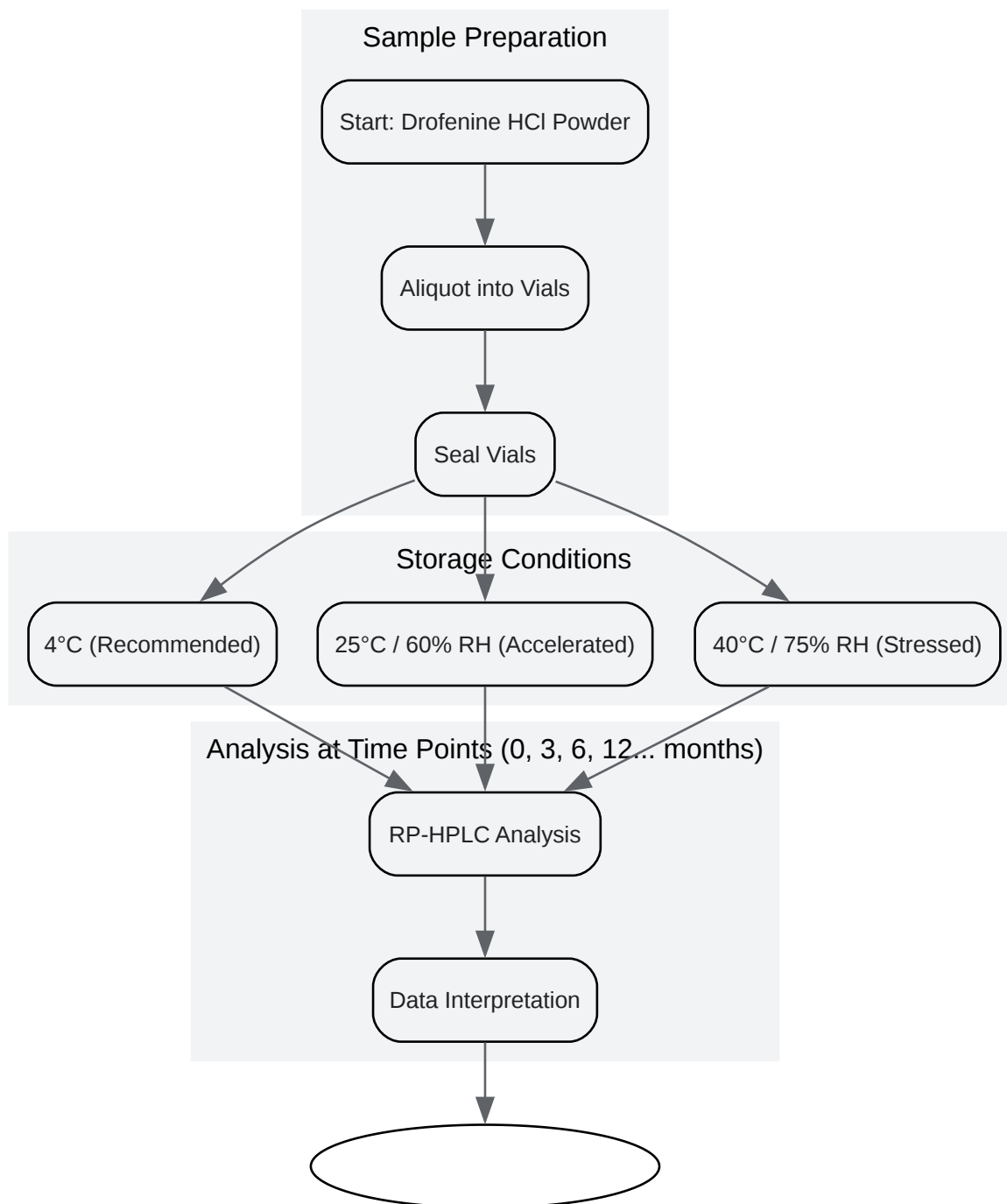
This protocol outlines a general procedure for conducting a long-term stability study of **Drofenine hydrochloride** powder under different environmental conditions.

- Sample Preparation:
 - Aliquot approximately 10 mg of **Drofenine hydrochloride** powder into several amber glass vials.
 - Tightly seal the vials.
- Storage Conditions:
 - Store the vials under at least three different conditions:

- Recommended: 4°C with a desiccant.
- Accelerated: 25°C / 60% Relative Humidity (RH).
- Stressed: 40°C / 75% Relative Humidity (RH).
- Time Points for Analysis:
 - Analyze the samples at predetermined intervals: 0, 3, 6, 9, 12, 18, and 24 months.
- Analytical Method (RP-HPLC):
 - Mobile Phase: A mixture of an appropriate buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol). The exact ratio should be optimized for good peak separation.
 - Column: A C18 reverse-phase column is suitable.
 - Detection: UV detection at an appropriate wavelength (e.g., around 220 nm).
 - Procedure:
 1. At each time point, accurately weigh a portion of the stored powder and dissolve it in a suitable solvent to a known concentration.
 2. Inject the sample into the HPLC system.
 3. Record the chromatogram and determine the peak area of **Drofenine hydrochloride**.
 4. Calculate the percentage of **Drofenine hydrochloride** remaining compared to the initial (time 0) sample.
 5. Observe the appearance of any new peaks, which would indicate degradation products.
- Data Analysis:
 - Plot the percentage of remaining **Drofenine hydrochloride** against time for each storage condition.

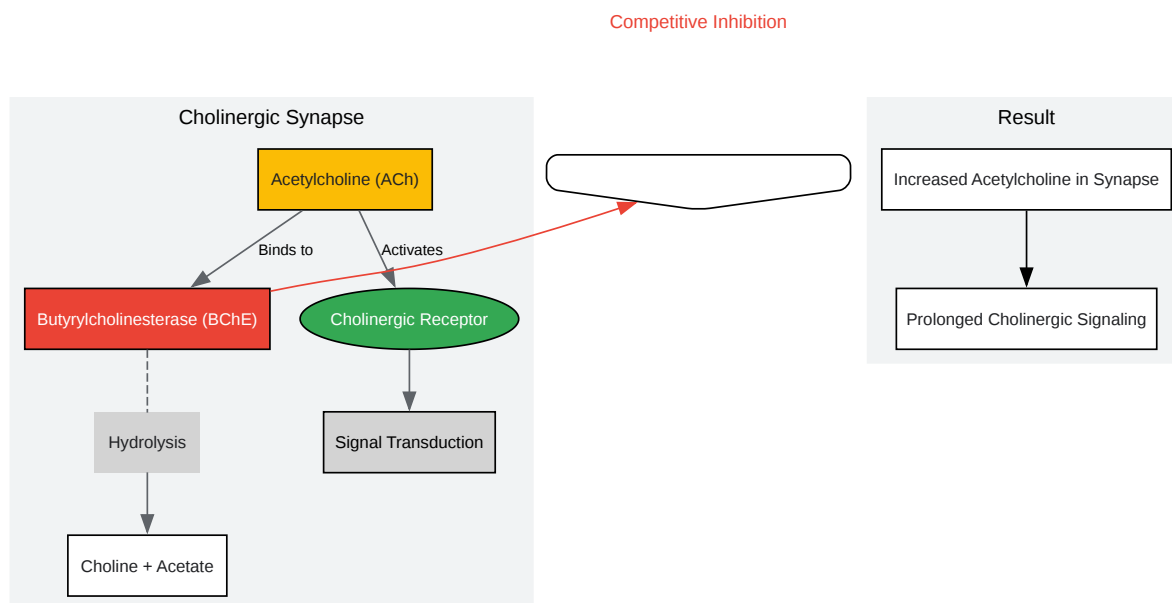
- Determine the degradation rate and predict the shelf-life under recommended storage conditions.

Visualizations



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Caption: Experimental workflow for assessing the long-term stability of **Drofenine hydrochloride** powder.



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Caption: Mechanism of action of **Drofenine hydrochloride** as a competitive inhibitor of Butyrylcholinesterase (BChE).

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